

Strategic Sourcing & Technical Guide: 2-Chloro-3-cyclopropoxy pyridine

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Compound of Interest

Compound Name: 2-Chloro-3-cyclopropoxy pyridine

Cat. No.: B8633004

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Executive Summary

2-Chloro-3-cyclopropoxy pyridine (CAS 1243368-75-3) is a high-value heterocyclic building block employed primarily in the synthesis of kinase inhibitors and G-protein coupled receptor (GPCR) modulators. Its structural significance lies in the cyclopropoxy group, which acts as a lipophilic, metabolically stable bioisostere for a methoxy group. Unlike a standard methoxy ether, the cyclopropyl ether resists cytochrome P450-mediated

-dealkylation, thereby extending the half-life (

) of the parent drug candidate.

This guide provides a comprehensive analysis of the supply landscape, pricing tiers, and expert-level technical protocols for synthesis and quality assurance.

Chemical Identity & Specifications

Parameter	Specification
Chemical Name	2-Chloro-3-cyclopropoxypyridine
CAS Number	1243368-75-3
Molecular Formula	C H ClNO
Molecular Weight	169.61 g/mol
SMILES	<chem>Clc1ncccc1OC1CC1</chem>
Key Functional Groups	2-Chloro (electrophile for cross-coupling), 3-Cyclopropoxy (lipophilic ether)
Physical State	White to off-white solid or low-melting semi-solid
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen)

Market Analysis: Suppliers & Pricing

The market for **2-Chloro-3-cyclopropoxypyridine** is characterized by "Make-to-Order" availability rather than high-volume stock. It is a Tier 2 building block, meaning it is often synthesized on demand by catalog houses.

Supplier Landscape

The following suppliers have verified catalog entries. Availability fluctuates; direct inquiry is required for real-time stock.

Supplier	Region	Catalog #	Purity Spec	Commercial Status
BLD Pharm	Global/China	BD00782618	>97%	Primary Source (Often in stock)
Leyan (Haoyuan)	China	1243368-75-3	98%	High reliability for bulk
ChemBuyersGuide	Global	Aggregator	Variable	Distributor network
Ambeed	USA/China	A1234*	97%	Reliable for gram-scale

*Note: Catalog numbers may vary by region.

Price Estimation Models

Pricing follows an inverse-exponential curve typical of specialized heterocycles.

- Discovery Scale (100 mg - 1 g): High unit cost due to synthesis setup labor.
- Process Scale (100 g+): Significant price drop as batch efficiencies kick in.

Scale	Estimated Price Range (USD)	Lead Time
100 mg	\$80 – \$150	1–2 Weeks (if stock)
1 Gram	\$300 – \$550	1–2 Weeks
10 Grams	\$1,200 – \$2,000	3–4 Weeks (Custom)
100 Grams	Inquiry Only (Est. \$8k–\$12k)	6–8 Weeks

Procurement Strategy:

- Avoid "Spot" Buying: For >5g requirements, request a custom synthesis quote rather than buying multiple 1g bottles. You will save ~40%.

- Purity Check: Ensure the supplier provides an H-NMR showing no residual cyclopropylboronic acid or 2-chloro-3-hydroxypyridine, as these impurities interfere with downstream Suzuki couplings.

Technical Deep Dive: Synthesis & Causality

Understanding the synthesis is critical for troubleshooting impurities. You cannot simply alkylate 2-chloro-3-hydroxypyridine with cyclopropyl bromide via standard

chemistry because cyclopropyl halides are kinetically inert to

attack (due to ring strain and steric hindrance).

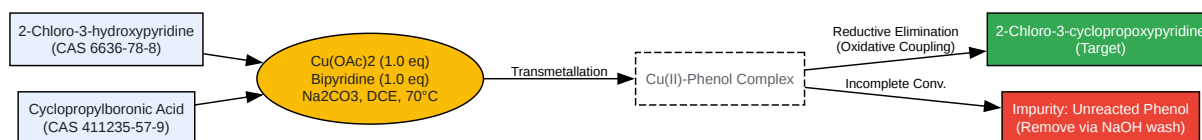
The "Expert" Route: Chan-Lam Coupling

The industrial standard for synthesizing aryl cyclopropyl ethers is the Copper(II)-mediated Chan-Lam coupling. This method couples the phenol (pyridin-3-ol) with cyclopropylboronic acid under oxidative conditions.

Reagents:

- Substrate: 2-Chloro-3-hydroxypyridine (CAS 6636-78-8).[\[1\]](#)
- Coupling Partner: Cyclopropylboronic acid (CAS 411235-57-9).
- Catalyst: Cu(OAc)
(1.0 equiv) or Cu(OTf)
.
- Base/Ligand: Pyridine or 2,2'-Bipyridine (bipy).
- Oxidant: Oxygen (air) or stoichiometric Cu(II).

Synthesis Workflow Diagram



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Caption: Copper-mediated Chan-Lam coupling strategy for the synthesis of **2-Chloro-3-cyclopropoxy pyridine**, avoiding the inertness of cyclopropyl halides.

Why this route?

- Causality: The

character of the cyclopropyl carbons makes them poor electrophiles for direct displacement. The Chan-Lam reaction bypasses this by using a radical/oxidative mechanism on the copper center to form the C-O bond.

- Self-Validating Protocol: If the reaction turns from blue (Cu

) to brown/black and then back to blue/green upon workup, the catalytic cycle is active.

Quality Assurance & Handling Protocols

When receiving this compound from a supplier, the following QC protocol is mandatory before introducing it into a high-value synthesis (e.g., GMP steps).

QC Protocol: "The Triad Check"

- $^1\text{H-NMR}$ (DMSO- d_6):
 - Diagnostic Signal: Look for the cyclopropyl multiplet at 0.6–0.9 ppm (4H) and the methine proton at 3.8–4.0 ppm (1H).
 - Common Failure Mode: Presence of broad peaks at

9.0–10.0 ppm indicates unreacted 2-chloro-3-hydroxypyridine (phenol). This phenol will kill palladium catalysts in subsequent Suzuki couplings by coordinating to the metal.

- HPLC Purity:
 - Column: C18 Reverse Phase.
 - Mobile Phase: Water/Acetonitrile (+0.1% Formic Acid).
 - Requirement: >98% area.^{[2][3]}
 - Note: The phenol impurity often co-elutes; check UV max absorption. The product has a distinct UV max compared to the starting phenol.
- Water Content (Karl Fischer):
 - Ensure <0.5%. Residual water can hydrolyze the chloro-group under high-temperature storage, generating HCl and auto-catalyzing decomposition.

Handling & Stability

- Hygroscopicity: Moderate.
- Reactivity: The C-Cl bond is activated for

or Palladium-catalyzed couplings (Suzuki/Buchwald) due to the electron-deficient pyridine ring.
- Storage: Store in amber vials. The ether linkage is stable, but the chloropyridine moiety can degrade under intense UV light.

References

- BLD Pharm.Product Catalog: **2-Chloro-3-cyclopropoxypyridine** (BD00782618). Retrieved from
- Leyan (Haoyuan Chem).Chemical Specifications for CAS 1243368-75-3. Retrieved from

- King, A. E., et al. (2010). "Copper-Mediated Cross-Coupling of Aryl Boronic Acids and Alkyl Thiols/Alcohols." *Journal of Organic Chemistry*. (Mechanistic basis for Chan-Lam coupling of boronic acids).
- Benoit, E., et al. (2010).[4] "Synthesis of aryl cyclopropyl sulfides through copper-promoted S-cyclopropylation." *Beilstein Journal of Organic Chemistry*. [Link](#) (Analogous protocol for cyclopropyl ethers).
- ChemBuyersGuide.Supplier Aggregation for CAS 1243368-75-3. Retrieved from

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Sources

- 1. 2-氯-3-羟基吡啶 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. chemscene.com [chemscene.com]
- 3. Enniatin B | CAS#:917-13-5 | Chemsrce [chemsrc.com]
- 4. docentes.fct.unl.pt [docentes.fct.unl.pt]
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